

Unveiling the Physicochemical and Analytical Profile of Imidacloprid-d4: A Technical Guide

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Compound of Interest

Compound Name: *Imidacloprid-d4*

Cat. No.: *B124505*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the deuterated internal standard, **Imidacloprid-d4**, covering its fundamental physicochemical properties and detailed analytical methodologies. This document is designed to serve as a comprehensive resource for professionals engaged in research, drug development, and environmental analysis involving the neonicotinoid insecticide, Imidacloprid.

Core Physicochemical Data of Imidacloprid-d4

Imidacloprid-d4 is a labeled form of Imidacloprid, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, as it is chemically identical to the parent compound but distinguishable by its mass.

Molecular Weight and Formula

The molecular formula and weight of **Imidacloprid-d4** are crucial for accurate quantification and characterization. The incorporation of four deuterium atoms results in a higher molecular weight compared to the unlabeled Imidacloprid.

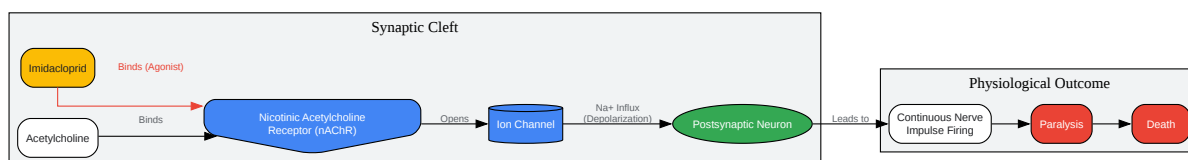
Property	Value
Molecular Formula	C ₉ H ₆ D ₄ ClN ₅ O ₂
Monoisotopic Mass	259.0774093 Da
Average Molecular Weight	Approximately 259.69 g/mol [1] [2] [3] [4] [5]

To precisely calculate the average molecular weight, the atomic weights of the constituent elements are utilized:

Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.011	9	108.099
Hydrogen	H	1.008	6	6.048
Deuterium	D	2.014 [6] [7] [8] [9]	4	8.056
Chlorine	Cl	35.453	1	35.453
Nitrogen	N	14.007	5	70.035
Oxygen	O	15.999	2	31.998
Total		259.689		

Mechanism of Action: A Signaling Pathway Perspective

Imidacloprid, and by extension its deuterated analogue, functions as a systemic insecticide by targeting the central nervous system of insects.[\[10\]](#) It acts as an agonist at the nicotinic acetylcholine receptors (nAChRs).[\[6\]](#) This binding action blocks the nicotinergeric neuronal pathway, preventing acetylcholine from transmitting nerve impulses, which leads to paralysis and eventual death of the insect.[\[10\]](#) The selectivity of Imidacloprid for insect nAChRs over mammalian receptors is a key aspect of its toxicological profile.[\[10\]](#)



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Imidacloprid's agonistic action on insect nAChRs.

Experimental Protocols for the Analysis of Imidacloprid-d4

The quantification of Imidacloprid in various matrices often employs **Imidacloprid-d4** as an internal standard to ensure accuracy and precision. Below are detailed methodologies for its analysis in environmental samples.

Sample Preparation: Extraction from Soil and Water

Soil Sample Extraction:

- **Sample Collection and Preparation:** Collect soil samples and air-dry them. Sieve the soil to remove large debris.
- **Solvent Extraction:**
 - Weigh 20 g of the prepared soil sample.
 - Add 40 mL of acetonitrile and sonicate for 20 minutes.[\[11\]](#)
 - Alternatively, a mixture of acetonitrile and water (e.g., 80:20, v/v) can be used for extraction.[\[12\]](#)
- **Filtration and Concentration:**

- Filter the extract through a 1.2 μm glass fiber filter.[\[11\]](#)
- The filtrate can be concentrated using a rotary evaporator. The residue is then redissolved in a suitable solvent for analysis.[\[12\]](#)

Water Sample Extraction:

- Filtration: Filter water samples through a 0.2 μm syringe filter to remove particulate matter. [\[11\]](#)
- Solid-Phase Extraction (SPE) (for trace-level analysis):
 - Condition a C18 SPE cartridge with methanol followed by water.
 - Pass the water sample through the cartridge.
 - Elute the analyte with a suitable solvent, such as methanol or a mixture of methylene chloride and methanol.

Chromatographic Analysis: LC-MS/MS Method

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).
- Electrospray ionization (ESI) is a common ionization source.

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 150 mm \times 4.6 mm, 4.6 μm) is typically used. [\[11\]](#)
- Mobile Phase: An isocratic or gradient elution with a mixture of acetonitrile and water, often with an additive like 0.1% acetic acid or formic acid.[\[11\]](#) A common mobile phase composition is acetonitrile:water (50:50, v/v).[\[11\]](#)
- Flow Rate: A typical flow rate is 0.3 mL/min.[\[11\]](#)

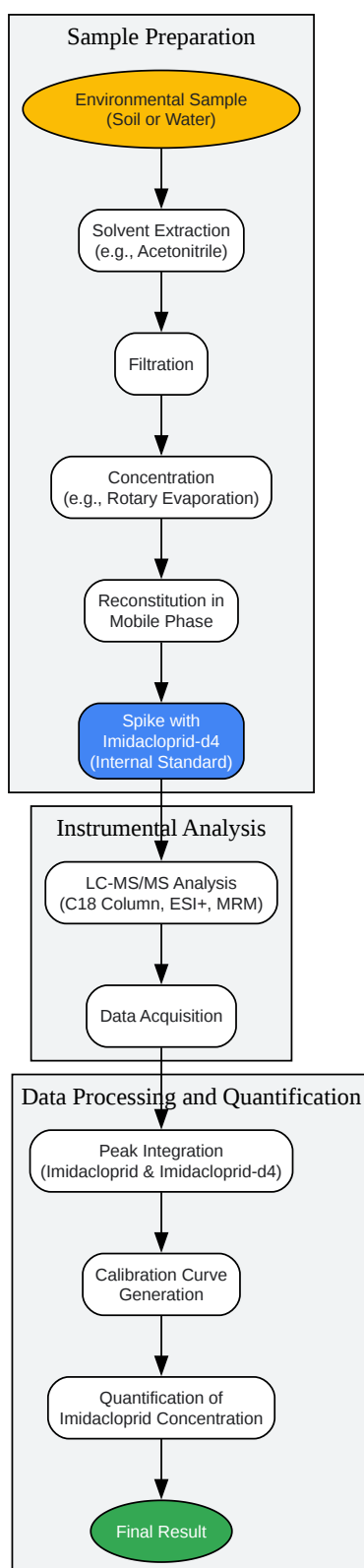
- Injection Volume: 5-20 μL .

Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode is generally used for Imidacloprid and its deuterated standard.
- Monitoring Mode: Multiple Reaction Monitoring (MRM) is employed for quantification, providing high selectivity and sensitivity.
 - Imidacloprid Transition: The precursor ion $[\text{M}+\text{H}]^+$ is selected, and a specific product ion is monitored. For example, $m/z\ 256 \rightarrow 209$.
 - **Imidacloprid-d4** Transition: The precursor ion $[\text{M}+\text{H}]^+$ ($m/z\ 260$) is selected, and a corresponding product ion is monitored.

Analytical Workflow Diagram

The following diagram illustrates a typical workflow for the quantitative analysis of Imidacloprid in environmental samples using **Imidacloprid-d4** as an internal standard.



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Workflow for Imidacloprid analysis with **Imidacloprid-d4**.

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- To cite this document: BenchChem. [Unveiling the Physicochemical and Analytical Profile of Imidacloprid-d4: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124505#what-is-the-molecular-weight-of-imidacloprid-d4]

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